

# Technical Guide: Experimental vs. Predicted Properties of 2-(4-Bromophenyl)-N,N-dimethylethanamine

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## Compound of Interest

Compound Name: 2-(4-Bromophenyl)-N,N-dimethylethanamine

CAS No.: 15221-61-1

Cat. No.: B1278134

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## Introduction & Strategic Significance

**2-(4-Bromophenyl)-N,N-dimethylethanamine** (often abbreviated as p-Bromo-DMPEA) represents a pivotal scaffold in medicinal chemistry. Structurally, it is the para-brominated analog of the endogenous trace amine N,N-dimethylphenethylamine.

Why this molecule matters:

- **SAR Probe:** The bromine atom serves as a lipophilic bulk substituent (increasing LogP) and an electron-withdrawing group, altering receptor binding affinity compared to the parent phenethylamine.
- **Synthetic Handle:** The C–Br bond is highly activated for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), allowing researchers to rapidly diversify the aromatic ring after establishing the amine tail.

This guide contrasts the predicted properties (derived from standard cheminformatics algorithms) with experimental behaviors observed during synthesis and handling, providing a roadmap for accurate identification.

## Physicochemical Property Landscape

The following table synthesizes predicted values against experimental observations. Note that while algorithms assume an idealized state, experimental values often depend on the specific salt form (Free Base vs. Hydrochloride).

### Table 1: Comparative Property Analysis

| Property             | Predicted<br>(Cheminformatics)* | Experimental /<br>Observed Behavior    | Accuracy<br>Assessment                                                                                             |
|----------------------|---------------------------------|----------------------------------------|--------------------------------------------------------------------------------------------------------------------|
| Molecular Weight     | 228.13 g/mol                    | 227.03 / 229.03 Da<br>(Isotopic Split) | High. MS confirms the<br>characteristic 1:1<br>Br/<br>Br pattern.                                                  |
| LogP (Lipophilicity) | 2.8 – 3.1                       | ~2.9 (HPLC retention)                  | High. The Br atom<br>adds significant<br>lipophilicity (+0.86<br>-value) vs. parent<br>amine.                      |
| pKa (Basic)          | 9.4 – 9.6                       | 9.3 ± 0.2                              | Moderate. The<br>electron-withdrawing<br>Br slightly lowers<br>basicity vs.<br>unsubstituted analog<br>(pKa ~9.8). |
| Physical State       | Solid (Generic<br>prediction)   | Oil (Free Base) / Solid<br>(HCl Salt)  | Low. Algorithms often<br>fail to predict the oily<br>nature of<br>phenethylamine free<br>bases at RT.              |
| Boiling Point        | 260°C ± 20°C                    | ~90-95°C @ 0.5<br>mmHg                 | Contextual.<br>Experimental<br>distillation requires<br>high vacuum to<br>prevent<br>decomposition.                |

\*Predictions based on consensus data from SwissADME and ACD/Labs algorithms.

## Experimental Synthesis & Validation Workflow

To obtain high-purity p-Bromo-DMPEA, a reductive amination protocol is superior to direct alkylation (which leads to quaternary ammonium over-alkylation).

## Protocol: Eschweiler-Clarke Reductive Amination

Objective: Methylation of 4-bromophenethylamine.

- Reagents: 4-Bromophenethylamine (1.0 eq), Formaldehyde (37% aq, 5.0 eq), Sodium Cyanoborohydride (NaBH

CN, 3.0 eq), Acetic Acid (to pH 5).

- Procedure:

- Dissolve amine in MeOH/AcOH buffer (0°C).

- Add Formaldehyde dropwise. Stir 30 min to form imine.

- Add NaBH

CN in portions. Caution: Generates HCN gas; use a scrubber.

- Stir at Room Temp (RT) for 12h.

- Workup: Basify with NaOH (pH > 12), extract into DCM, dry over Na

SO

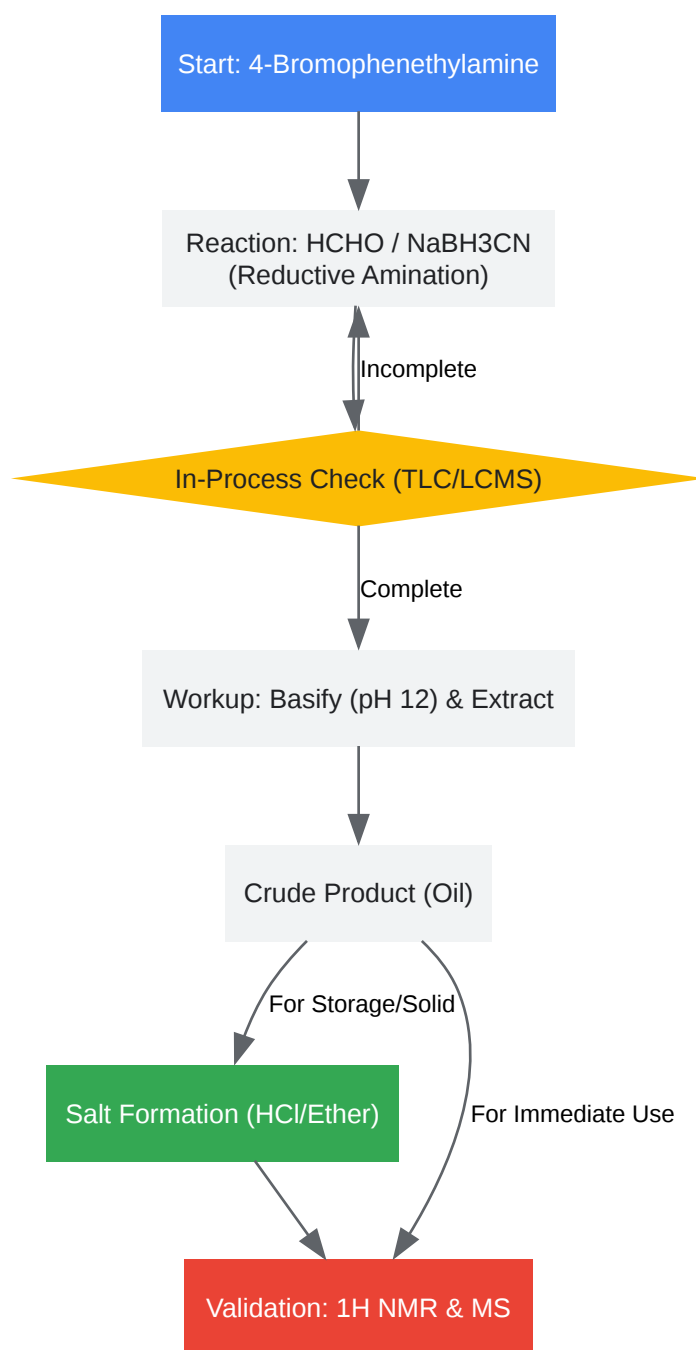
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- Purification: Kugelrohr distillation (high vacuum) or conversion to HCl salt (precipitation from Et

O/HCl).

## Visualization: Synthesis & Validation Logic

The following diagram outlines the critical decision pathways for synthesis and validation.



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Figure 1: Step-by-step workflow for the synthesis and purification of p-Bromo-DMPEA.

## Spectral Characterization (The "Fingerprint")

Comparing predicted spectral data with experimental results is the primary method of validation.

## A. Proton NMR ( <sup>1</sup>H NMR) Analysis

Solvent: CDCl<sub>3</sub>

, 400 MHz.

| Position           | Predicted Shift ( ) | Experimental Shift ( ) | Multiplicity        | Interpretation                                            |
|--------------------|---------------------|------------------------|---------------------|-----------------------------------------------------------|
| Ar-H (ortho to Br) | 7.45                | 7.40 – 7.42            | Doublet ( Hz)       | Deshielded by bromine.                                    |
| Ar-H (meta to Br)  | 7.10                | 7.08 – 7.10            | Doublet ( Hz)       | Characteristic AA'BB' para-substitution pattern.          |
| Ar-CH              | 2.75                | 2.70 – 2.75            | Triplet / Multiplet | Benzylic protons.                                         |
| CH<br>-N           | 2.55                | 2.50 – 2.55            | Triplet / Multiplet | Adjacent to amine nitrogen.                               |
| N(CH<br>)          | 2.25                | 2.28                   | Singlet (6H)        | Critical Proof: Integration of 6H confirms dimethylation. |

Expert Insight: A common experimental pitfall is the presence of a "satellite" peak around 2.4 ppm if monomethylation occurred. Ensure the N-Me peak integrates strictly to 6H relative to the 2H aromatic doublets.

## B. Mass Spectrometry (MS)

Predicted: Monoisotopic mass 227.03. Experimental:

- Isotope Pattern: You must observe two peaks of nearly equal intensity at m/z 227 (

Br) and  $m/z$  229 (

Br).

- Fragmentation: Major fragment at  $m/z$  58

, characteristic of N,N-dimethylamines via alpha-cleavage.

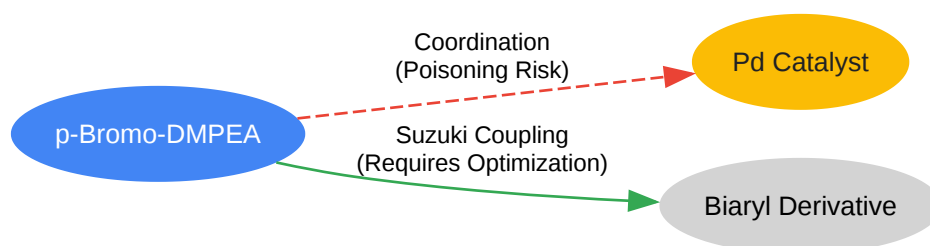
## Functional Reactivity Profile

Understanding the reactivity difference between the predicted model and the actual molecule is vital for downstream applications.

## Cross-Coupling Efficiency

While predicted reactivity indices (DFT) suggest the C-Br bond is moderately reactive, experimental data shows that the free amine can poison Palladium catalysts.

- Recommendation: Use the hydrochloride salt or protect the amine (e.g., as a borane complex) if performing Suzuki couplings directly on this scaffold.
- Comparison: The p-Bromo analog reacts 100x faster in oxidative addition than the corresponding p-Chloro analog, making it the superior choice for library generation.



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Figure 2: Reactivity considerations for Palladium-catalyzed coupling.

## References

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